

Application Notes and Protocols for W4275 In Vivo Mouse Studies

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Compound of Interest

Compound Name: W4275

Cat. No.: B15585130

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Introduction

W4275, also known as Compound 42, is a potent and selective inhibitor of the nuclear receptor binding SET domain protein 2 (NSD2), a histone methyltransferase.^{[1][2]} Dysregulation of NSD2 is implicated in the progression of various cancers, making it a compelling target for therapeutic intervention. **W4275** has demonstrated oral activity and significant anti-tumor efficacy in preclinical models, particularly in the RS411 tumor xenograft model, which represents a B-cell acute lymphoblastic leukemia.^[1] These application notes provide a comprehensive overview of the available data on **W4275** and detailed protocols for its use in in vivo mouse studies.

Mechanism of Action

NSD2 is a histone methyltransferase that specifically catalyzes the mono- and di-methylation of histone H3 at lysine 36 (H3K36). This epigenetic modification is generally associated with active gene transcription. In several cancers, the overexpression or mutation of NSD2 leads to aberrant H3K36 methylation, altered chromatin structure, and the dysregulation of genes involved in cell proliferation, survival, and DNA repair.

W4275 acts by competitively binding to the catalytic SET domain of NSD2, thereby inhibiting its methyltransferase activity. This leads to a reduction in global H3K36me2 levels, which can result in the reactivation of tumor suppressor genes and the induction of apoptosis in cancer cells.

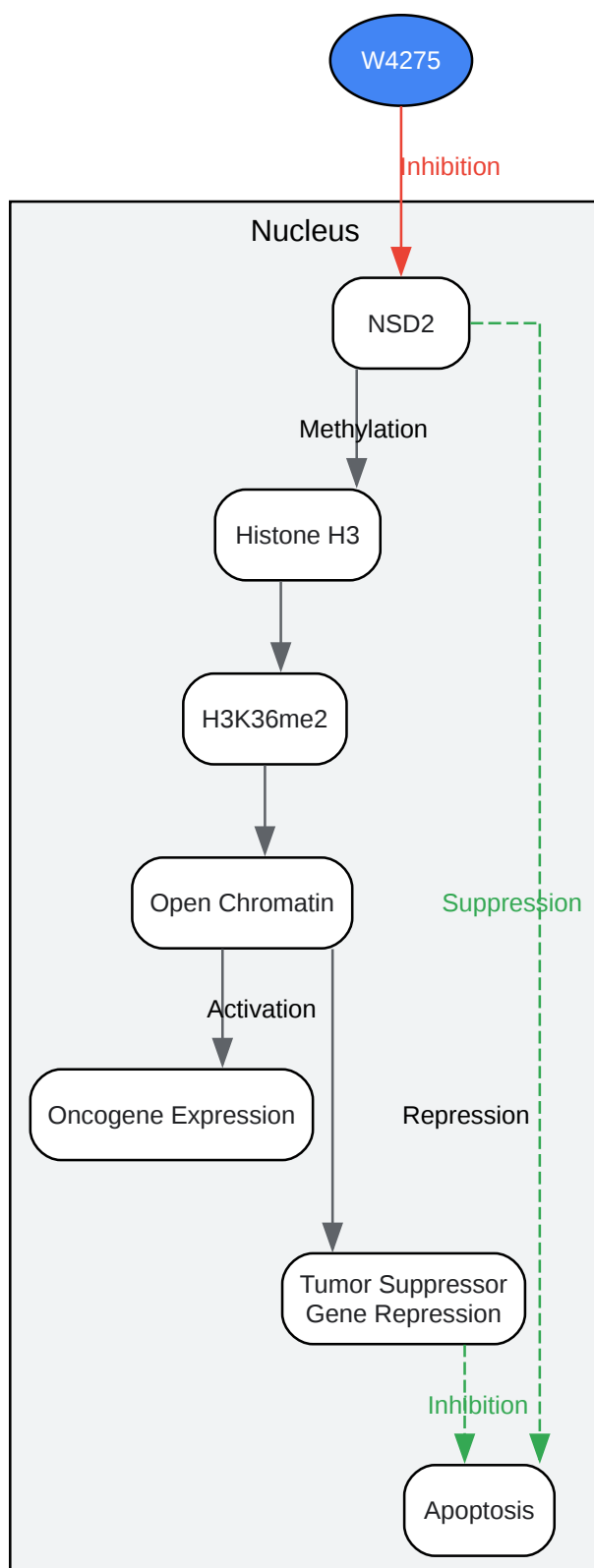
Data Presentation

The following table summarizes the available quantitative data for **W4275** and a similar selective NSD2 inhibitor.

Parameter	W4275 (Compound 42)	Compound 15 (Similar Selective NSD2 Inhibitor)
Target	NSD2	NSD2
In Vitro IC50 (NSD2)	17 nM[1]	Not specified in provided results
In Vitro IC50 (RS411 cells)	230 nM[1]	Not specified in provided results
Animal Model	RS411 tumor xenograft model	RS4:11 xenograft model
Administration Route	Oral (demonstrated oral bioavailability)[1]	Not specified in provided results
Dosage	Not explicitly stated in provided results	25 and 50 mg/kg
Mouse Strain	Not explicitly stated in provided results	Not explicitly stated in provided results
Oral Bioavailability (Mouse)	27.34%[1]	Not specified in provided results

Signaling Pathway Diagram

The following diagram illustrates the proposed signaling pathway affected by **W4275**.



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NSD2 Signaling Pathway and Inhibition by **W4275**

Experimental Protocols

W4275 Formulation for Oral Gavage

This protocol is adapted from the formulation provided by MedchemExpress and yields a clear solution of ≥ 6.25 mg/mL.^[1]

Materials:

- **W4275** powder
- Dimethyl sulfoxide (DMSO)
- PEG300
- Tween-80
- Saline (0.9% NaCl)
- Sterile microcentrifuge tubes
- Vortex mixer

Procedure:

- **Prepare Stock Solution:** Prepare a 62.5 mg/mL stock solution of **W4275** in DMSO. Ensure the powder is completely dissolved.
- **Working Solution Preparation (for a 1 mL final volume):** a. In a sterile microcentrifuge tube, add 400 μ L of PEG300. b. Add 100 μ L of the 62.5 mg/mL **W4275** stock solution to the PEG300. c. Mix thoroughly by vortexing until the solution is clear. d. Add 50 μ L of Tween-80 and mix thoroughly. e. Add 450 μ L of saline to bring the final volume to 1 mL. f. Vortex the final solution until it is homogeneous and clear.
- **Administration:** The working solution should be prepared fresh on the day of use. Administer the solution to mice via oral gavage. The volume to be administered will depend on the weight of the mouse and the desired dosage.

In Vivo Efficacy Study in an RS411 Xenograft Model

This protocol provides a general framework for an efficacy study. The specific dosage for **W4275** has not been publicly disclosed; therefore, a dose-finding study is recommended. Based on a similar selective NSD2 inhibitor, starting doses of 25 and 50 mg/kg can be considered.

Animal Model:

- Female immunodeficient mice (e.g., NOD/SCID or NSG), 6-8 weeks old.

Tumor Cell Implantation:

- Culture RS411 cells under appropriate conditions.
- Harvest and resuspend the cells in a suitable medium (e.g., PBS or Matrigel).
- Subcutaneously inject $5-10 \times 10^6$ RS411 cells into the flank of each mouse.

Study Design:

- Monitor tumor growth regularly using calipers.
- When tumors reach a palpable size (e.g., 100-150 mm³), randomize the mice into treatment and control groups (n=8-10 mice per group).
 - Group 1: Vehicle control (formulation without **W4275**)
 - Group 2: **W4275** (e.g., 25 mg/kg)
 - Group 3: **W4275** (e.g., 50 mg/kg)
- Administer **W4275** or vehicle daily via oral gavage.
- Measure tumor volume and body weight 2-3 times per week.
- Continue treatment for a predetermined period (e.g., 21-28 days) or until tumors in the control group reach a specified size.

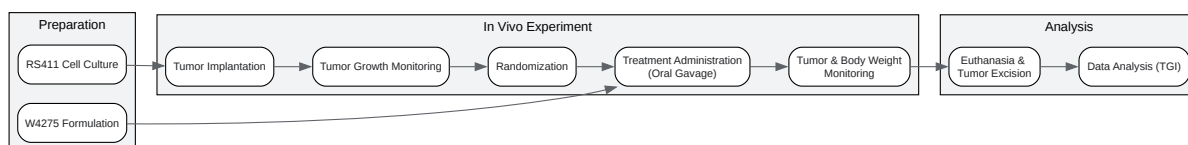
- At the end of the study, euthanize the mice and excise the tumors for further analysis (e.g., pharmacodynamics, histology).

Data Analysis:

- Calculate tumor growth inhibition (TGI) for each treatment group compared to the vehicle control.
- Analyze statistical significance using appropriate methods (e.g., ANOVA, t-test).
- Monitor for any signs of toxicity, such as weight loss or changes in behavior.

Experimental Workflow Diagram

The following diagram outlines the key steps in a typical in vivo mouse study with **W4275**.



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Experimental Workflow for **W4275** In Vivo Studies

Toxicity

While the provided search results indicate that **W4275** has "good safety" in the RS411 tumor xenograft model, detailed toxicology studies are not publicly available.[2] As with any experimental compound, it is crucial to monitor for signs of toxicity, including but not limited to:

- Body weight loss
- Changes in physical appearance (e.g., ruffled fur, hunched posture)

- Changes in behavior (e.g., lethargy, reduced food and water intake)

If significant toxicity is observed, dose reduction or cessation of treatment may be necessary.

Conclusion

W4275 is a promising selective NSD2 inhibitor with demonstrated in vivo anti-tumor activity. The protocols and information provided herein offer a foundation for researchers to design and execute robust preclinical studies to further evaluate the therapeutic potential of this compound. It is imperative to perform dose-finding and toxicity studies to establish the optimal and safe therapeutic window for **W4275** in specific mouse models.

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